

Essential Safety and Operational Guide for Handling 6-ROX

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Compound of Interest

Compound Name: 6-ROX

Cat. No.: B559604

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For researchers, scientists, and professionals in drug development, the proper handling of chemical reagents like **6-ROX** (6-Carboxy-X-rhodamine) is critical for ensuring laboratory safety and the integrity of experimental outcomes. This guide provides immediate, essential safety protocols, logistical information, and detailed operational and disposal plans for **6-ROX**.

Hazard Identification and Safety Data

6-ROX is a fluorescent dye commonly used in molecular biology for labeling nucleic acids and proteins.^{[1][2]} While some safety data sheets (SDS) indicate that it is not classified as a dangerous substance or mixture according to the Globally Harmonized System (GHS), it is still recommended to handle all chemicals with caution.^[3] One SDS classifies it as an irritant and harmful if swallowed or in contact with skin.^[4]

Parameter	Information	Source
Product Name	6-ROX, SE (6-Carboxy-X-rhodamine, succinimidyl ester)	[3][4]
CAS Number	216699-36-4	[3][4]
Molecular Formula	C37H33N3O7	[4]
Molecular Weight	631.7 g/mol	[4]
GHS Hazard Statements	H302, H312, H315, H333: Harmful if swallowed or in contact with skin. May be a respiratory irritant if inhaled.	[4]
Storage Conditions	Store at -20°C, desiccated and protected from light.	[4][5]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment is mandatory when handling **6-ROX**.

1. Eye and Face Protection:

- Safety Glasses with Side Shields: As a minimum requirement to protect against flying particles.[6]
- Tight-sealing Safety Goggles: Recommended for providing better protection against splashes.[3]
- Face Shield: Should be worn in addition to safety goggles when there is a significant risk of splashing, for instance, when handling bulk quantities or preparing stock solutions.[3][7]

2. Skin and Body Protection:

- Laboratory Coat: A standard lab coat is required to protect clothing and skin from potential spills.[6][7]

- **Gloves:** Disposable nitrile gloves are the minimum requirement for incidental contact.^[6] If direct contact occurs, gloves should be removed immediately, and hands should be washed thoroughly before putting on a new pair.
- **Long Pants and Closed-toe Shoes:** These are mandatory to protect the lower body and feet from potential spills and dropped objects.^[6]

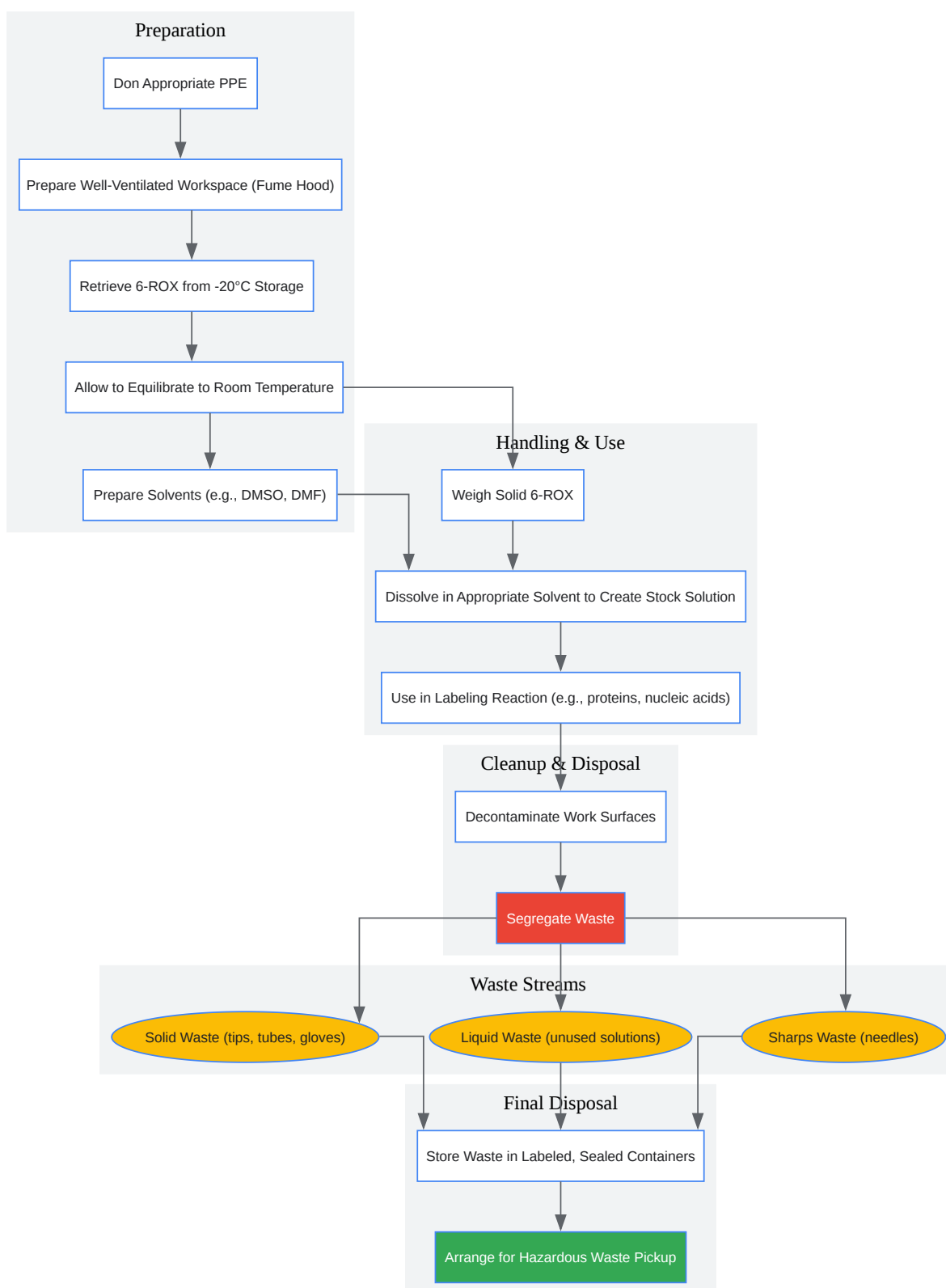
3. Respiratory Protection:

- While not always required for handling small quantities in a well-ventilated area, a respirator (e.g., N95) may be necessary when working with the powdered form of **6-ROX** or in situations where dust or aerosols may be generated.^[7] Work should ideally be conducted in a chemical fume hood to minimize inhalation risks.^[3]

Operational Protocol: From Receipt to Disposal

Adherence to a standardized workflow is crucial for the safe and effective use of **6-ROX** in the laboratory.

Experimental Workflow for Handling **6-ROX**



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Caption: Workflow for the safe handling and disposal of **6-ROX**.

Disposal Plan

Proper disposal of **6-ROX** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. All waste associated with **6-ROX** should be treated as hazardous chemical waste.[8]

Waste Segregation and Collection:

- Solid Waste:
 - Unused or expired **6-ROX** powder should be collected in its original container or a clearly labeled, sealed, and chemically resistant container.[8]
 - Contaminated consumables such as weighing paper, pipette tips, tubes, and gloves should be collected in a designated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and "**6-ROX** contaminated debris." [8]
- Liquid Waste:
 - Unused stock solutions of **6-ROX** (dissolved in solvents like DMSO or DMF) must be collected as hazardous liquid chemical waste.[8]
 - Aqueous solutions containing **6-ROX** from experimental procedures should also be collected for hazardous waste disposal. Do not pour down the drain.[9]
 - Collect liquid waste in a sturdy, sealed, and chemically compatible container. Secondary containment should be used to prevent spills.[9]
- Empty Containers:
 - The first rinse of a container that held **6-ROX** should be collected as hazardous waste.[9]

Storage and Disposal:

- Store all waste containers in a designated, well-ventilated, and clearly marked hazardous waste accumulation area within the laboratory.[8]
- Ensure all waste containers are properly labeled with the contents and associated hazards.

- Follow your institution's Environmental Health and Safety (EHS) guidelines for the final disposal of hazardous chemical waste.[8] Arrange for pickup by a certified hazardous waste disposal service.

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References

- 1. empbiotech.com [empbiotech.com]
- 2. 6-Carboxy-X-rhodamin-N-succinimidylester / 6-ROX-SE [genaxxon.com]
- 3. docs.aatbio.com [docs.aatbio.com]
- 4. eurogentec.com [eurogentec.com]
- 5. Invitrogen 6-ROX (6-Carboxy-X-Rhodamine), single isomer 10 mg | Buy Online | Invitrogen™ | Fisher Scientific [fishersci.com]
- 6. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 7. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
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